

MPI-0479605 specificity over Aurora kinases

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Compound Focus: MPI-0479605

Cat. No.: S548246

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Specificity of MPI-0479605

The key information on **MPI-0479605**'s selectivity is summarized in the table below.

Aspect	Description
Primary Target	Mps1 (also known as TTK), a mitotic kinase critical for the spindle assembly checkpoint (SAC) [1] [2] [3].
Reported Specificity	Selective over Aurora kinases [3]. It is structurally similar to an earlier inhibitor, reversine, but was developed to lack activity against Aurora kinases [3].
Biochemical Potency (IC ₅₀)	1.8 nM for Mps1 [1] [3].
Selectivity Profile	>40-fold selectivity over a panel of other closely related kinases [1] [3].

Experimental Evidence for Specificity

The conclusion that **MPI-0479605** is specific for Mps1 is supported by several experimental methods.

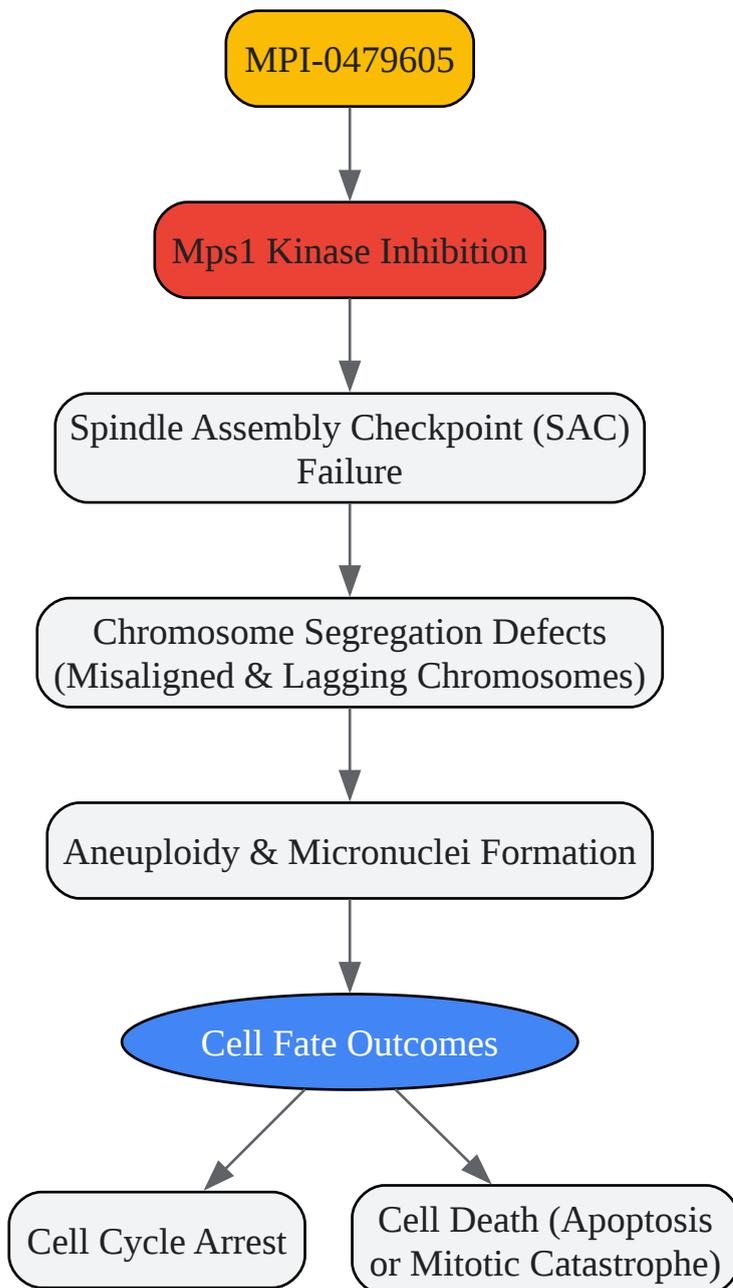
- Medicinal Chemistry Optimization: **MPI-0479605** was derived from the scaffold of reversine [3] [4]. While reversine is a known inhibitor of both Mps1 and Aurora B, the specific chemical modifications

used to create **MPI-0479605** were designed to and successfully eliminated its activity against Aurora kinases [3].

- Kinase Selectivity Profiling: The selectivity was confirmed by testing the compound against a large panel of 120 other kinases [3]. The high selectivity (over 40-fold) indicates that **MPI-0479605** binds potently to Mps1 but does not significantly inhibit Aurora kinases or many other closely related kinases at physiological concentrations.

Mechanism of Action and Cellular Consequences

The diagram below illustrates the cellular effects that occur due to the specific inhibition of Mps1 by **MPI-0479605**.



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This specific mechanism of action—sabotaging the SAC to promote chromosome mis-segregation—is distinct from the functions of Aurora kinases, which are more directly involved in centrosome maturation, spindle assembly, and cytokinesis [5].

Research Implications

The high specificity of **MPI-0479605** makes it an excellent tool for:

- Basic Research: Precisely probing the specific functions of Mps1 in the spindle assembly checkpoint without the confounding effects of Aurora kinase inhibition [6].
- Targeted Therapy Exploration: Serves as a lead compound for developing anti-cancer drugs that work by inducing aneuploidy, particularly in tumors with high levels of chromosomal instability [2].

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References

1. [selleckchem.com/products/ mpi - 0479605 .html](https://www.selleckchem.com/products/mpi-0479605.html) [selleckchem.com]
2. Characterization of the cellular and antitumor effects of MPI ... [pubmed.ncbi.nlm.nih.gov]
3. - MPI 1246529-32-7_Kinesin_Cytoskeletal Signaling_Signaling... 0479605 [peptidedb.com]
4. Target Residence Time-Guided Optimization on TTK ... [sciencedirect.com]
5. Aurora kinases signaling in cancer: from molecular ... [pubmed.ncbi.nlm.nih.gov]
6. Molecular basis underlying resistance to Mps1/TTK inhibitors | Oncogene [nature.com]

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